

Physicochemical Properties of Thioquinapiperifil

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Compound Focus: Thioquinapiperifil

CAS No.: 220060-39-9

Cat. No.: S545254

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The table below summarizes the available key data for **Thioquinapiperifil** (free base form, CAS 220060-39-9) [1] [2].

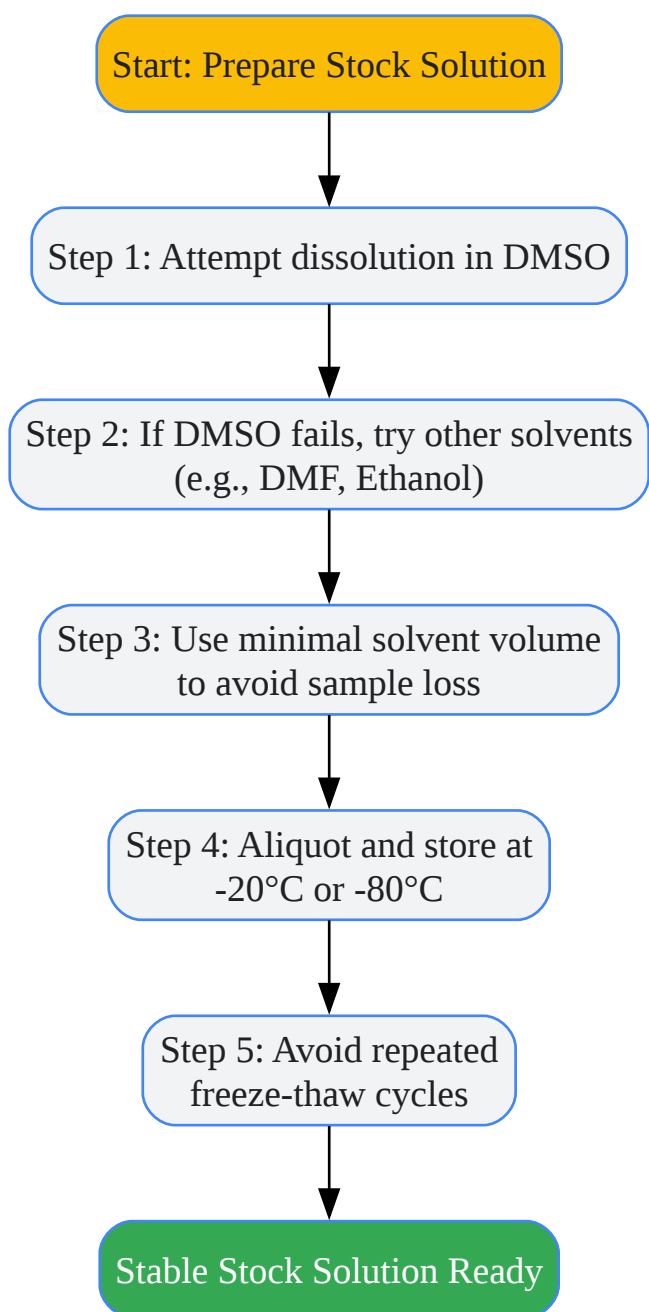
Property	Value / Description
Molecular Formula	C ₂₄ H ₂₈ N ₆ OS [1] [2]
Molecular Weight	448.58 g/mol [1] [2]
CAS Number	220060-39-9 [1] [2]
IUPAC Name	3-ethyl-8-[[2-[4-(hydroxymethyl)piperidin-1-yl]phenyl]methylamino]-1H-imidazo[4,5-g]quinazoline-2-thione [2]
LogP	3.595 (Predicted) [2]
Appearance	Typically exists as a solid at room temperature [2]
Handling Note	The salt form (e.g., dihydrochloride) often has enhanced water solubility and stability [1].

Strategies for Solubilization and Formulation

For a compound with a predicted LogP of 3.60, indicating low hydrophilicity, effective solvation requires tailored experimental approaches. Here are some recommended protocols.

Suggested Solvents and Stock Solution Preparation

The following workflow outlines the decision process for preparing stock solutions of compounds with low aqueous solubility:



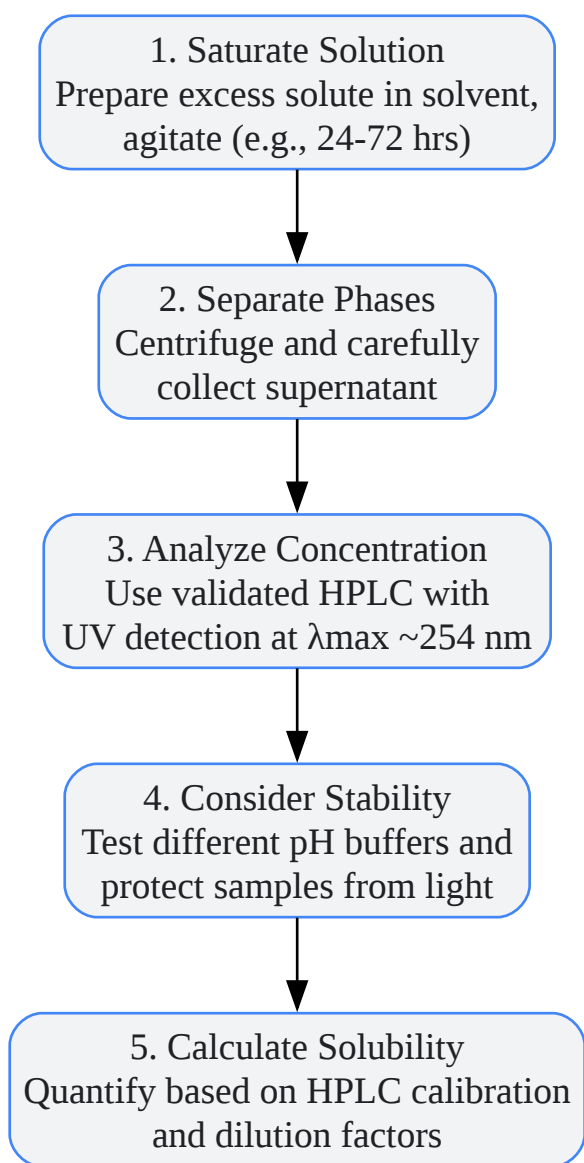
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- **Initial Solvent Screening:** Begin by attempting to dissolve **Thioquinapiperifil** in **DMSO** to create a concentrated stock solution (e.g., 10-50 mM) [2]. If DMSO is unsuitable, other pure solvents like ethanol or DMF can be tested.
- **Use of Co-solvents:** For biological assays, a co-solvent system is often necessary. A common and effective formulation is a mixture of **DMSO, PEG300, Tween 80, and saline** (e.g., 10:40:5:45 ratio) [2].
- **Aqueous Stabilization:** For in vivo studies, suspending the compound in **0.5% Carboxymethylcellulose sodium (CMC-Na)** or **0.5% Tween 80** is a standard approach for oral

administration in animal models [2].

Advanced Techniques for Aqueous Solubility Testing

Since direct solubility data is unavailable, you may need to determine it experimentally. The following workflow adapts a validated stability-indicating HPLC method used for similar compounds [3]:



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- **Analytical Method:** A stability-indicating HPLC method is crucial. Based on protocols for similar quinone-containing compounds, a **C18 column** with a mobile phase of acetonitrile and water, and **UV detection at ~254 nm**, can be a starting point for method development [3].

- **Quantification:** The solubility value is calculated from the HPLC results using a pre-established calibration curve [3].
- **Critical Stability Factors:** The solubility of many compounds is compromised by stability issues. It is essential to investigate the effect of **pH** and **light exposure**, as these factors can cause rapid degradation and lead to inaccurate solubility measurements [3].

Frequently Asked Questions (FAQs)

Why is specific solubility data for Thioquinapiperifil not available?

Thioquinapiperifil is primarily discussed in the context of being an **illegal adulterant in dietary supplements** rather than as a fully developed pharmaceutical [4] [1] [5]. Consequently, detailed pre-formulation data like aqueous solubility are not commonly published in the open literature.

What are the major challenges when working with this compound?

The primary challenges are its **inherent low aqueous solubility** (inferred from its high LogP) and its potential **chemical instability**. Degradation can be accelerated by factors like alkaline pH and exposure to light, which must be controlled during experiments [3].

Are there any greener chemistry methods for sample cleanup?

Yes, for complex matrices (like dietary supplement extracts), techniques like **Enhanced Matrix Removal-Lipid (EMR-Lipid) dispersive Solid-Phase Extraction (dSPE)** have been shown to effectively remove lipid interferences with good recovery rates for multi-class analytes, outperforming methods like QuEChERS and DLLME in some cases [6].

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References

1. Thioquinapiperifil (KF31327 free base) | PDE5 Inhibitor [medchemexpress.com]
2. Thioquinapiperifil | phosphodiesterase-5 (PDE-5) inhibitor [invivochem.com]
3. Probing the Effects of Solvents, pH and Light - PMC [pmc.ncbi.nlm.nih.gov]
4. Determination of a new type of phosphodiesterase-5 ... [pubmed.ncbi.nlm.nih.gov]
5. Analysis of herbal dietary supplements for sexual performance ... [ovid.com]
6. Efficient Matrix Cleanup of Soft-Gel-Type Dietary ... [pmc.ncbi.nlm.nih.gov]

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